

Safeguarding Your Research: A Comprehensive Guide to Handling Alexa Fluor 555

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Compound of Interest

Compound Name: Alexa Fluor 555

Cat. No.: B1242918

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For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Alexa Fluor 555**, a commonly used fluorescent dye. Adherence to these procedures will help maintain a secure workspace and ensure the integrity of your experiments.

While **Alexa Fluor 555** and its conjugates are generally not considered hazardous, it is crucial to follow standard laboratory safety protocols.^{[1][2][3]} The specific personal protective equipment (PPE) and handling procedures outlined below will minimize exposure risk and prevent contamination.

Personal Protective Equipment (PPE)

When working with **Alexa Fluor 555**, the consistent use of appropriate PPE is your first line of defense. The following should be worn at all times in the laboratory:

- **Eye and Face Protection:** At a minimum, safety glasses with side shields are required.^[4] For operations that may generate splashes, such as reconstituting the lyophilized powder or during conjugation procedures, chemical splash goggles are recommended.^{[2][4]} A face shield worn in conjunction with goggles provides an additional layer of protection.^[4]
- **Hand Protection:** Disposable, chemical-resistant gloves (e.g., nitrile or neoprene) are essential to prevent skin contact.^{[5][6]} It is good practice to double-glove, especially when

handling the concentrated dye.[6] Gloves should be inspected for any signs of degradation and changed immediately if contaminated or torn.

- **Body Protection:** A standard laboratory coat is required to protect personal clothing from potential splashes.[4][7] For tasks with a higher risk of contamination, consider using a lab coat made from a low-retention fabric.[5][6]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not required when handling solutions of **Alexa Fluor 555**. [1][3] However, if you are working with the powdered form of the dye and there is a risk of aerosolization, a respirator may be necessary based on your institution's safety assessment.

Operational Plan: Handling and Storage

Proper handling and storage are critical for both safety and maintaining the quality of **Alexa Fluor 555**.

Handling:

- Always handle **Alexa Fluor 555** in a well-ventilated area.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling, even if gloves were worn.[2]

Storage:

- Store **Alexa Fluor 555**, whether in its reactive form or as a conjugate, protected from light to prevent photobleaching.[8][9]
- Reactive dyes should be stored in a freezer at -5 to -30°C and desiccated.[10][11]
- Conjugated antibodies can typically be stored at 4°C for shorter periods or at -20°C for long-term storage, often with a cryoprotectant like glycerol.[9][12] Always refer to the manufacturer's specific storage recommendations.

Quantitative Data for Alexa Fluor 555

The following table summarizes key quantitative data for **Alexa Fluor 555**:

Property	Value	Reference
Excitation Maximum	555 nm	[13]
Emission Maximum	565 nm	[13]
Extinction Coefficient	150,000 cm ⁻¹ M ⁻¹	[13]
Molecular Weight	~535 g/mol	[13]

Experimental Protocol: Antibody Conjugation with Alexa Fluor 555 NHS Ester

This protocol provides a general overview for labeling an antibody with an **Alexa Fluor 555** NHS (succinimidyl) ester. Always consult the specific instructions provided with your labeling kit.

Materials:

- Purified antibody in an amine-free buffer (e.g., PBS)
- **Alexa Fluor 555** NHS ester
- Reaction buffer (e.g., sodium bicarbonate)
- Purification column (e.g., Sephadex G-25)[\[14\]](#)
- DMSO or DMF (for reconstituting the dye)[\[11\]](#)

Procedure:

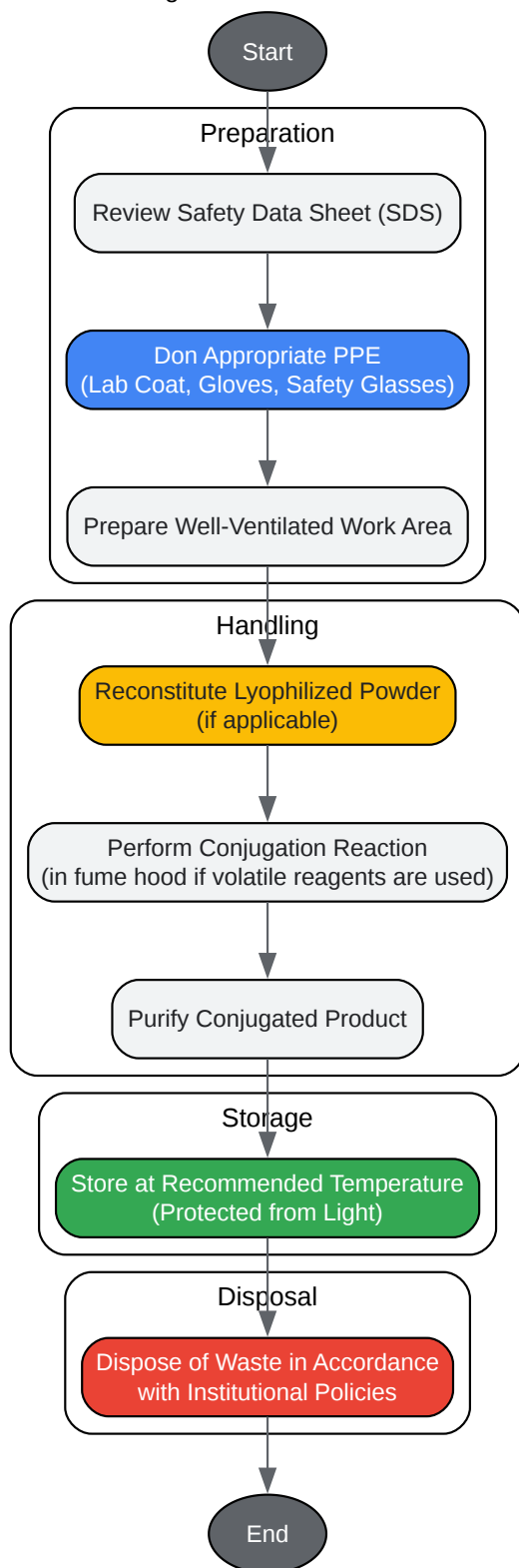
- Prepare the Antibody: Ensure the antibody is at the optimal concentration and in a buffer free of primary amines (e.g., Tris or glycine), which will compete with the labeling reaction.[\[12\]](#)[\[14\]](#)

- Reconstitute the Dye: Briefly centrifuge the vial of **Alexa Fluor 555** NHS ester to collect the powder at the bottom. Reconstitute the dye in high-quality, anhydrous DMSO or DMF.[\[11\]](#)
- Perform the Conjugation:
 - Adjust the pH of the antibody solution to 8.0-9.0 using the reaction buffer.[\[14\]](#)
 - Add the appropriate molar excess of the reactive dye to the antibody solution. The optimal ratio will need to be determined but a starting point is often a 10:1 molar ratio of dye to protein.[\[14\]](#)
 - Incubate the reaction for 1 hour at room temperature, protected from light.[\[12\]](#)
- Purify the Conjugate: Separate the labeled antibody from the unreacted dye using a purification column.[\[14\]](#)
- Determine the Degree of Labeling (DOL): Measure the absorbance of the conjugate at 280 nm and 555 nm to calculate the concentration of the antibody and the dye, and subsequently the DOL.

Logical Workflow for Handling Alexa Fluor 555

The following diagram illustrates the key steps and decision points for safely handling **Alexa Fluor 555** in a laboratory setting.

Safe Handling Workflow for Alexa Fluor 555

[Click to download full resolution via product page](#)Safe handling workflow for **Alexa Fluor 555**.

Disposal Plan

Dispose of all waste materials, including empty vials, used gloves, and contaminated consumables, in accordance with your institution's chemical waste disposal procedures. Do not discard **Alexa Fluor 555** or its conjugates down the drain. If working with conjugates of hazardous materials (e.g., phalloidin), follow the specific disposal guidelines for that hazardous component.^[15]

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